

An In-depth Technical Guide to Methyldymron: Chemical Structure, Properties, and Biological Interactions

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Compound of Interest

Compound Name: *Methyldymron*

Cat. No.: *B1676451*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyldymron is a phenylurea herbicide previously utilized for the pre-emergence control of cyperaceous and some annual grass weeds, primarily in turf.[1] Although now considered obsolete, a comprehensive understanding of its chemical and biological properties remains pertinent for environmental monitoring, toxicological assessment, and the broader study of herbicide science. This guide provides a detailed overview of **Methyldymron**'s chemical structure, physicochemical properties, and its known biological interactions, including its mode of action, metabolic fate, and toxicological profile. The information is presented to serve as a valuable resource for researchers, scientists, and professionals in drug and herbicide development.

Chemical Identity and Structure

Methyldymron, systematically named 1-methyl-1-phenyl-3-(2-phenylpropan-2-yl)urea, is a synthetic organic compound belonging to the phenylurea class of herbicides.[1][2]

Chemical Structure:

The molecular structure of **Methyldymron** consists of a central urea functional group with three substituents: a methyl group and a phenyl group attached to one nitrogen atom, and a 2-

phenylpropan-2-yl group (also known as a cumyl group) attached to the other nitrogen atom.

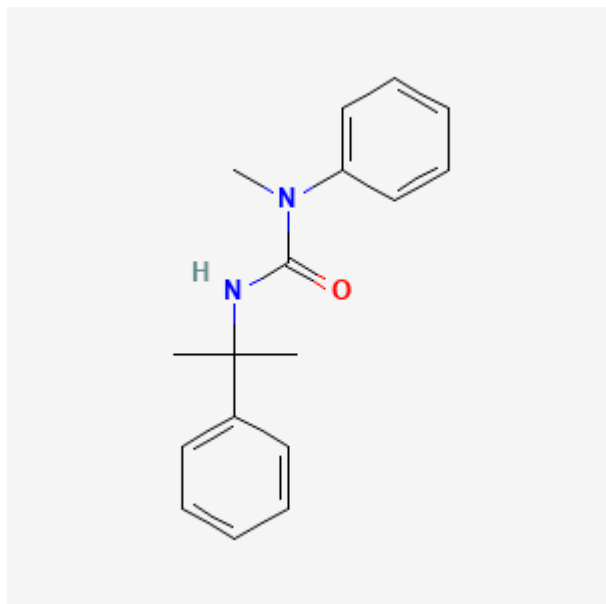


Figure 1. 2D Chemical Structure of **Methyldymron**.

Table 1: Chemical Identifiers of **Methyldymron**

Identifier	Value	Reference
IUPAC Name	1-methyl-1-phenyl-3-(2-phenylpropan-2-yl)urea	[2]
CAS Number	42609-73-4	[1]
Molecular Formula	C ₁₇ H ₂₀ N ₂ O	
SMILES	CC(C)(c1ccccc1)NC(=O)N(C)c2ccccc2	
InChIKey	FMINYZXVCTYSNY-UHFFFAOYSA-N	

Physicochemical Properties

The physical and chemical properties of **Methyldymron** are crucial for understanding its environmental fate and behavior. A summary of its key properties is presented in Table 2.

Table 2: Physicochemical Properties of **Methyldymron**

Property	Value	Reference
Molecular Weight	268.35 g/mol	
Appearance	Off-white powder	
Odor	Odorless	
Melting Point	72 - 78 °C	
Boiling Point	452.6 ± 28.0 °C (Predicted)	
Water Solubility	120 mg/L at 20 °C	
logP (XlogP3)	3.2	
Density	1.097 ± 0.06 g/cm ³ (Predicted)	
pKa	13.91 ± 0.46 (Predicted)	
Vapor Pressure	Not available	
Henry's Law Constant	Not available	

Biological Activity and Mechanism of Action

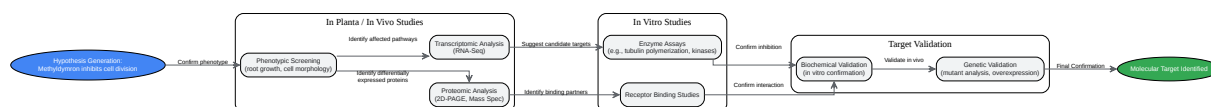
Herbicidal Activity

Methyldymron is a selective, pre-emergence herbicide. It is absorbed by the roots of emerging weeds and translocated throughout the plant. Its primary mode of action is the inhibition of cell division, which ultimately leads to the cessation of growth and death of susceptible weed species.

Molecular Mechanism of Action

While the broad mechanism of action is the inhibition of cell division, the specific molecular target of **Methyldymron** has not been definitively elucidated in publicly available literature. Phenylurea herbicides, as a class, are known to interfere with photosynthesis by inhibiting photosystem II (PSII). However, the primary described mode of action for **Methyldymron** is the disruption of cell division, suggesting a different or additional target compared to other phenylureas like diuron. Further research is required to identify the precise enzyme or signaling pathway that **Methyldymron** targets to exert its inhibitory effect on cell division.

A proposed logical workflow for identifying the molecular target of a herbicide like **Methyldymron** is outlined in the diagram below.



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A logical workflow for identifying the molecular target of **Methyldymron**.

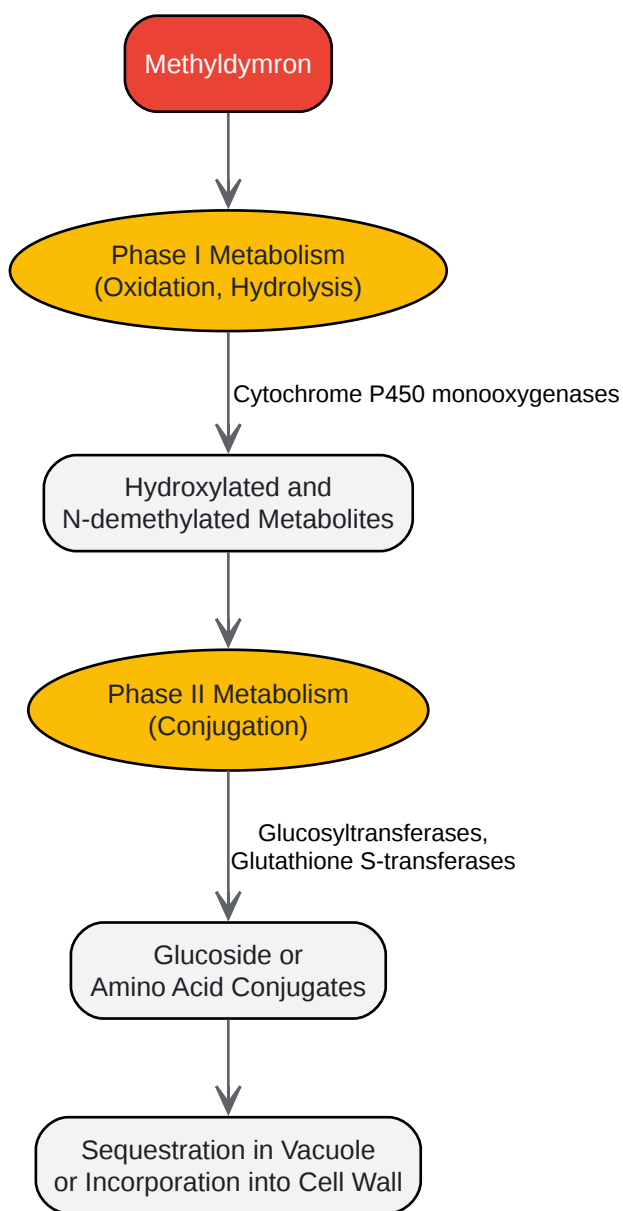
Metabolism and Environmental Fate

Understanding the metabolic pathways and environmental persistence of **Methyldymron** is crucial for assessing its ecological impact.

Metabolism in Plants

Detailed studies on the specific metabolic pathways of **Methyldymron** in plants are not extensively documented. However, based on the metabolism of other phenylurea herbicides, it is likely that **Methyldymron** undergoes a series of biotransformations within the plant. These can include N-demethylation, hydroxylation of the phenyl rings, and subsequent conjugation with endogenous molecules such as glucose or amino acids to form more water-soluble and less toxic metabolites.

The following diagram illustrates a generalized metabolic pathway for phenylurea herbicides in plants, which can be hypothesized for **Methyldymron**.



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A generalized metabolic pathway of phenylurea herbicides in plants.

Environmental Fate

The primary route of dissipation for **Methyldymron** in the soil is through the formation of non-extractable residues. This suggests that the molecule and its metabolites become strongly bound to soil organic matter. The persistence and mobility of **Methyldymron** in different soil types would be influenced by factors such as soil composition, pH, microbial activity, and temperature.

Toxicology

The available toxicological data for **Methyldymron** is limited, and it is noted that significant data for a comprehensive hazard assessment is missing.

- **Acute Toxicity:** It is reported to have moderate acute toxicity to fish and Daphnia.
- **Human Health:** A low alert for human health has been indicated, though with a warning of missing data.

Further toxicological studies would be necessary to fully characterize the potential risks of **Methyldymron** to human health and the environment.

Experimental Protocols

Detailed experimental protocols for the studies cited are not readily available in the public domain. However, standard methodologies for herbicide research would have been employed. Below are generalized protocols that would be relevant for studying a compound like **Methyldymron**.

Determination of Physicochemical Properties

- **Melting Point:** Determined using a capillary melting point apparatus.
- **Water Solubility:** Measured using the shake-flask method (OECD Guideline 105) where an excess of the chemical is equilibrated with water at a constant temperature, followed by determination of the concentration in the aqueous phase.
- **Octanol-Water Partition Coefficient (logP):** Determined using the shake-flask method (OECD Guideline 107) or by high-performance liquid chromatography (HPLC) (OECD Guideline 117).

Herbicide Efficacy Studies (Greenhouse)

- **Plant Material:** Seeds of target weed species (e.g., *Cyperus* spp.) and a non-target crop are sown in pots containing a standard soil mix.

- **Herbicide Application:** **Methyldymron** is dissolved in an appropriate solvent and applied to the soil surface pre-emergence of the seedlings at various concentrations.
- **Growth Conditions:** Pots are maintained in a greenhouse with controlled temperature, humidity, and light conditions.
- **Assessment:** At specified time intervals (e.g., 14 and 28 days after treatment), herbicidal efficacy is assessed by visual scoring of phytotoxicity and by measuring plant biomass (fresh and dry weight).

Cell Division Inhibition Assay (Root Meristem)

- **Seed Germination:** Seeds of a model plant (e.g., *Allium cepa* or *Arabidopsis thaliana*) are germinated in the presence of different concentrations of **Methyldymron**.
- **Microscopy:** Root tips are excised, fixed, and stained with a DNA-specific dye (e.g., DAPI).
- **Analysis:** The mitotic index (percentage of cells in mitosis) and the frequency of different mitotic phases are determined by microscopic observation. The morphology of the cells and mitotic spindles can also be examined.

Conclusion

Methyldymron is a phenylurea herbicide that functions by inhibiting cell division in susceptible weeds. While its use has been discontinued, the study of its chemical properties, biological activity, and environmental fate provides valuable insights into the design and development of new herbicides and the assessment of legacy environmental contaminants. The precise molecular target of **Methyldymron**'s action on cell division remains an area for further investigation. The data and generalized protocols presented in this guide offer a foundational resource for researchers in the fields of agrochemistry, environmental science, and toxicology.

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References

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- 2. piat.org.nz [piat.org.nz]
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